

Essential Safety and Logistics for Handling 1-Penten-4-yne

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Compound of Interest

Compound Name: 1-Penten-4-yne

Cat. No.: B3291226

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **1-Penten-4-yne** (CAS No. 871-28-3). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

Hazard Identification and GHS Classification

1-Penten-4-yne is a hazardous chemical with the following GHS classifications:

- Flammable Liquids: Category 2 (Highly flammable liquid and vapor)[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)[1]
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory Tract Irritation (May cause respiratory irritation)[1]

Signal Word: Danger[1]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **1-Penten-4-yne**, the following personal protective equipment is mandatory.

PPE Category	Item	Specifications
Eye Protection	Chemical Safety Goggles	Must be worn at all times to protect from splashes.
Face Shield	Recommended in addition to goggles when there is a significant risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Note: Specific glove material compatibility data for 1-Penten-4-yne is not readily available. It is recommended to use nitrile or neoprene gloves based on their general resistance to a range of organic chemicals. Always inspect gloves for degradation or perforation before and during use. It is crucial to perform an initial test with the selected gloves under controlled conditions to ensure their suitability. ^[2]
Body Protection	Flame-Resistant Lab Coat	Should be fully buttoned to provide maximum coverage.
Chemical-Resistant Apron	To be worn over the lab coat for an additional layer of protection against spills.	
Closed-toe Shoes	Shoes must fully cover the feet; perforated shoes or sandals are not permitted.	
Respiratory Protection	Respirator	Required when working in an area with inadequate ventilation or where the potential for inhalation of vapors is high. A respirator with

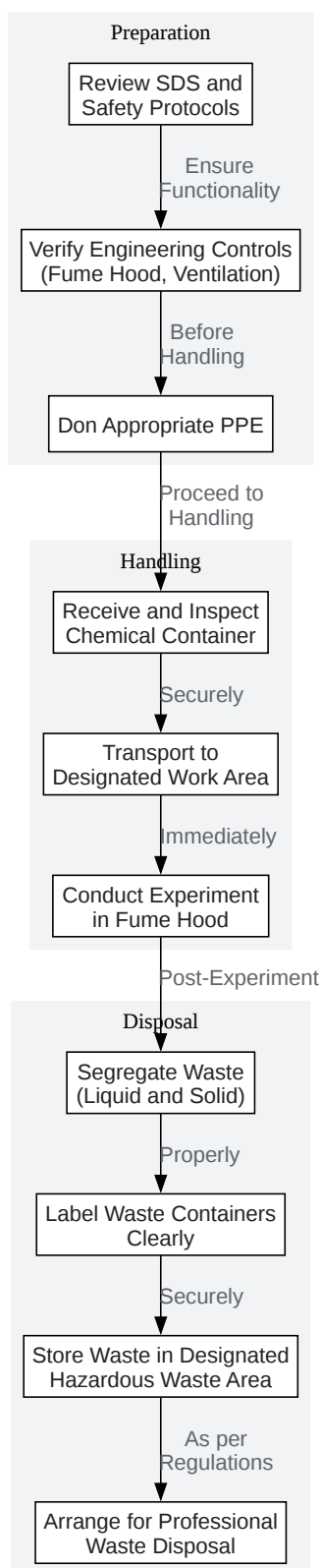
an organic vapor cartridge is recommended.

Quantitative Data Summary

Property	Value
CAS Number	871-28-3[3]
Molecular Formula	C ₅ H ₆ [3]
Molecular Weight	66.10 g/mol [1]
Boiling Point	Approximately 29.9 - 30.1 °C (85.8 - 86.2 °F)[4]
Density	Approximately 0.641 g/cm ³ at 25 °C (77 °F)[4]
Flash Point	Data not available for 1-Penten-4-yne. However, as a Category 2 flammable liquid, it is expected to be below 23 °C (73.4 °F).
Occupational Exposure Limits (OELs)	No established OELs from OSHA, NIOSH, or ACGIH were found for 1-Penten-4-yne. In the absence of specific OELs, it is crucial to handle this chemical with stringent engineering controls to minimize any potential exposure.

Experimental Workflow for Safe Handling

The following diagram outlines the essential steps for safely handling **1-Penten-4-yne** from receipt to disposal.



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Safe handling workflow for **1-Penten-4-yne**.

Detailed Experimental Protocols

5.1. Pre-Handling Procedure

- Review Safety Data Sheet (SDS): Before any work begins, all personnel must review the SDS for **1-Penten-4-yne**.
- Verify Engineering Controls: Ensure that the designated fume hood has a current certification and is functioning correctly. Verify that emergency equipment, including a safety shower and eyewash station, is accessible and operational.[\[5\]](#)
- Don Personal Protective Equipment (PPE): Put on all required PPE as outlined in the table above.

5.2. Handling Procedure

- Receiving: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Transportation: When moving the chemical, use a secondary container to prevent spills.
- Dispensing and Use: All handling of **1-Penten-4-yne**, including opening containers, transferring, and use in reactions, must be conducted within a certified chemical fume hood. Use non-sparking tools and ground all equipment to prevent static discharge.[\[6\]](#) Keep the container tightly closed when not in use.[\[4\]](#)

5.3. Emergency Procedures

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[7\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]
- Spill: In case of a spill, evacuate the area and eliminate all ignition sources. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal. Use non-sparking tools for cleanup.[6]

5.4. Disposal Plan

- Waste Segregation: Collect all waste containing **1-Penten-4-yne** in a designated, properly labeled, and sealed container. Do not mix with other waste streams.
- Container Labeling: The waste container must be clearly labeled as "Hazardous Waste," with the full chemical name "**1-Penten-4-yne**," and the associated hazards (Flammable Liquid, Irritant).
- Storage: Store the hazardous waste container in a designated, well-ventilated, and secure area, away from sources of ignition and incompatible materials.[6]
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company, in accordance with all local, state, and federal regulations. Do not dispose of **1-Penten-4-yne** down the drain.[5]

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